

# Environmental Impact Assessment of Dichlofenthion: A Technical Guide

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## Compound of Interest

Compound Name: *Dichlofenthion*

Cat. No.: *B1670456*

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## Introduction

**Dichlofenthion** is an organophosphate insecticide and nematicide previously utilized in agricultural and horticultural settings to control a variety of soil-dwelling pests, including nematodes and cutworms on ornamental plants, lawns, and turf.[1] As an organophosphate, its primary mode of action is the inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve function in both insects and mammals.[1][2] The effectiveness of **dichlofenthion** must be weighed against its potential environmental persistence, toxicity to non-target organisms, and the potential for bioaccumulation.[2] This guide provides a technical overview of the environmental impact assessment of **dichlofenthion**, summarizing its physicochemical properties, environmental fate, ecotoxicity, and the experimental protocols used to evaluate its effects.

## Physicochemical Properties of Dichlofenthion

The environmental behavior of a pesticide is largely governed by its physical and chemical properties. These properties influence its solubility in water, its tendency to volatilize into the atmosphere, its persistence, and its mobility in soil.

Property	Value	Reference
Chemical Formula	C <sub>10</sub> H <sub>13</sub> Cl <sub>2</sub> O <sub>3</sub> PS	[2]
Molar Mass	315.15 g/mol	
Appearance	Colorless to pale yellow liquid	
Water Solubility	0.245 mg/L	
Log Kow (Octanol-Water Partition Coefficient)	5.14	
Vapor Pressure	5.6 x 10 <sup>-4</sup> mm Hg	
Henry's Law Constant	9.5 x 10 <sup>-4</sup> atm-cu m/mol	

## Environmental Fate and Persistence

The fate of **dichlofenthion** in the environment—where it goes and how long it lasts—is a critical component of its impact assessment. This includes its persistence in various environmental compartments, its mobility, and its potential to accumulate in living organisms.

### Persistence and Degradation

Persistence, often expressed as a half-life, is the time it takes for half of the chemical to break down. **Dichlofenthion** is susceptible to degradation through various processes, including atmospheric photo-oxidation and hydrolysis under certain conditions. It is stable to hydrolysis except under strongly alkaline conditions. In the atmosphere, vapor-phase **dichlofenthion** is degraded by reaction with photochemically-produced hydroxyl radicals, with an estimated half-life of about 4 hours. While some sources suggest a very short half-life of a few minutes in water and soil, this is likely an oversimplification, as degradation rates are highly dependent on environmental conditions such as temperature, pH, and microbial activity.

Compartment	Half-life	Degradation Process	Reference
Atmosphere (vapor-phase)	~4 hours (estimated)	Reaction with hydroxyl radicals	
Water & Soil	Conflicting reports; generally biodegrades, but rates vary.	Hydrolysis (alkaline conditions), Microbial degradation	

## Mobility in Soil and Water

The mobility of a pesticide determines its potential to move from the application site and contaminate groundwater or surface water. This is influenced by its sorption to soil particles and its volatility.

Parameter	Value	Implication	Reference
Soil Adsorption Coefficient (Koc)	~15,000 (estimated)	Immobile in soil; high sorption to organic matter.	
Henry's Law Constant	$9.5 \times 10^{-4}$ atm-cu m/mol	Will volatilize from water surfaces.	

## Bioconcentration

Bioconcentration is the accumulation of a chemical in an organism to a level higher than that in the surrounding environment. This is a significant concern for chemicals that are lipophilic (fat-soluble), as indicated by a high Log Kow.

Parameter	Value	Implication	Reference
Bioconcentration Factor (BCF)	~4700 (estimated)	Suggests bioconcentration in aquatic organisms is an important fate process.	

## Ecotoxicity to Non-Target Organisms

A crucial part of the environmental impact assessment is determining the toxicity of **dichlofenthion** to organisms that are not the intended target. It is recognized as being very toxic to aquatic life with long-lasting effects.

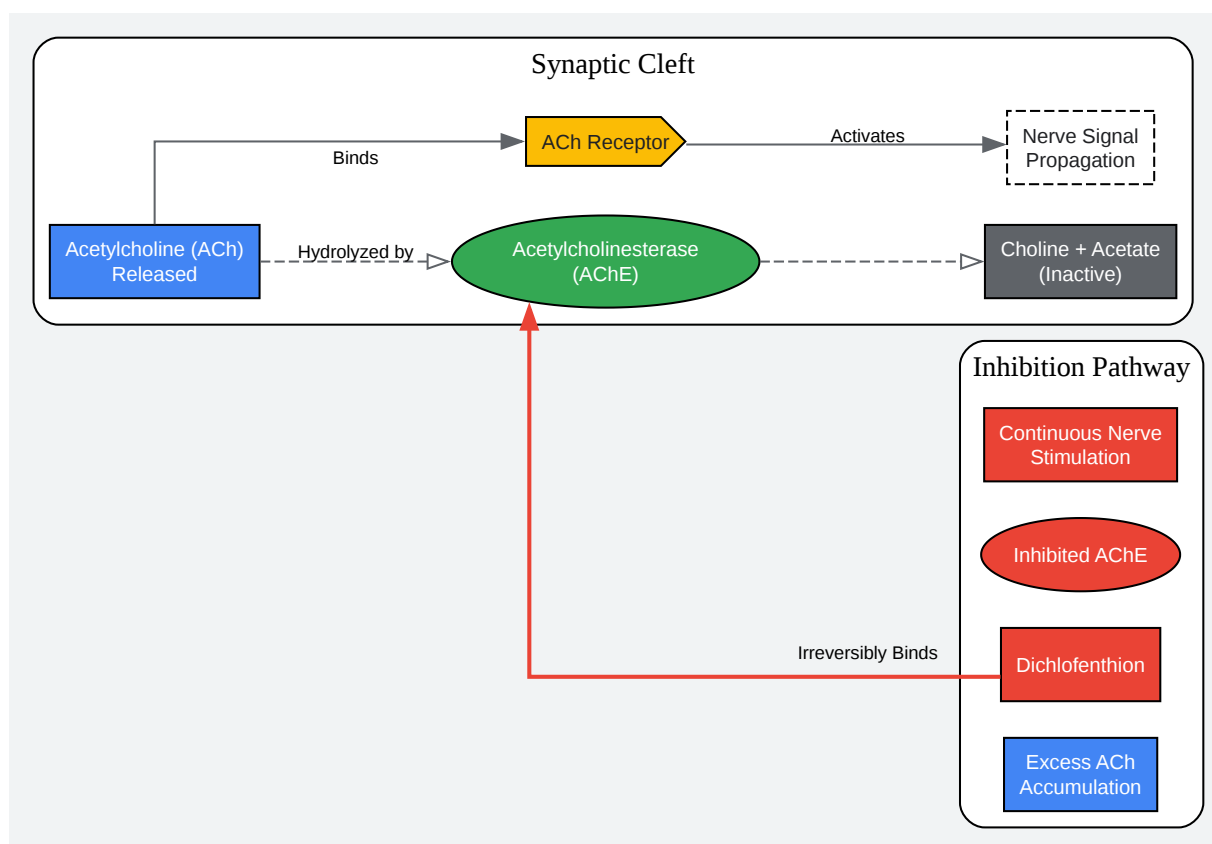
Organism Group	Species	Endpoint	Value	Reference
Mammals	Rat	Oral LD50	270 mg/kg	
Rabbit		Dermal LD50	6,000 mg/kg	
Rat		NOAEL (90-day feeding)	0.75 mg/kg/day	
Dog		NOAEL (90-day feeding)	0.75 mg/kg/day	
Aquatic Invertebrates	Gammarus fasciatus (amphipod)	96-hr LC50	110 µg/L	
Fish	General	High Toxicity	Highly toxic to fish.	
Birds	Laying Hens	No mortality observed in 55-week feeding trial	Up to 800 ppm	
Bees	General	Not specified	Toxic to bees.	

LD50: Lethal Dose, 50%. The dose that is lethal to 50% of the test population. LC50: Lethal Concentration, 50%. The concentration in water that is lethal to 50% of the test population over a specified time. NOAEL: No Observed Adverse Effect Level. The highest tested dose at which no adverse effects are observed.

## Mandatory Visualizations

### Mechanism of Action: Acetylcholinesterase Inhibition

**Dichlofenthion**, like other organophosphates, acts by inhibiting the enzyme acetylcholinesterase (AChE). This inhibition leads to an accumulation of the neurotransmitter acetylcholine in the synapse, causing continuous nerve stimulation, which ultimately results in paralysis and death of the target pest.

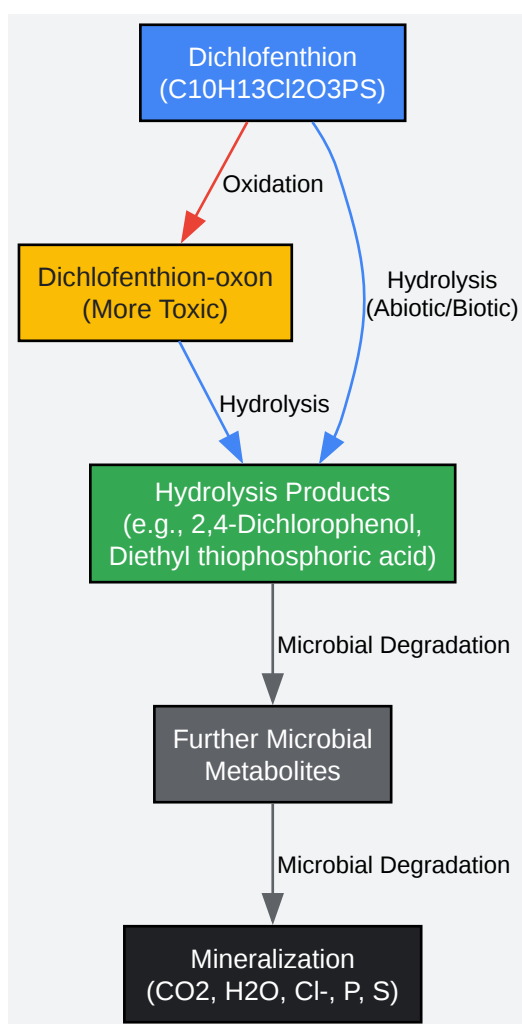


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*Mechanism of acetylcholinesterase (AChE) inhibition by **dichlofenthion**.*

## Conceptual Degradation Pathway

The degradation of **dichlofenthion** in the environment can proceed through several mechanisms, primarily hydrolysis (cleavage by water) and oxidation. Hydrolysis, which is accelerated under alkaline conditions, can break the ester bond, while oxidation can convert the thiono form (P=S) to the more toxic oxon form (P=O). Microbial action further breaks down the molecule.



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*Conceptual environmental degradation pathways for **dichlofenthion**.*

## Experimental Protocols

Standardized experimental protocols are essential for generating reliable and comparable data for environmental impact assessments. The methodologies below are representative of those used to evaluate the fate and toxicity of pesticides like **dichlofenthion**.

## Toxicity Testing Protocols

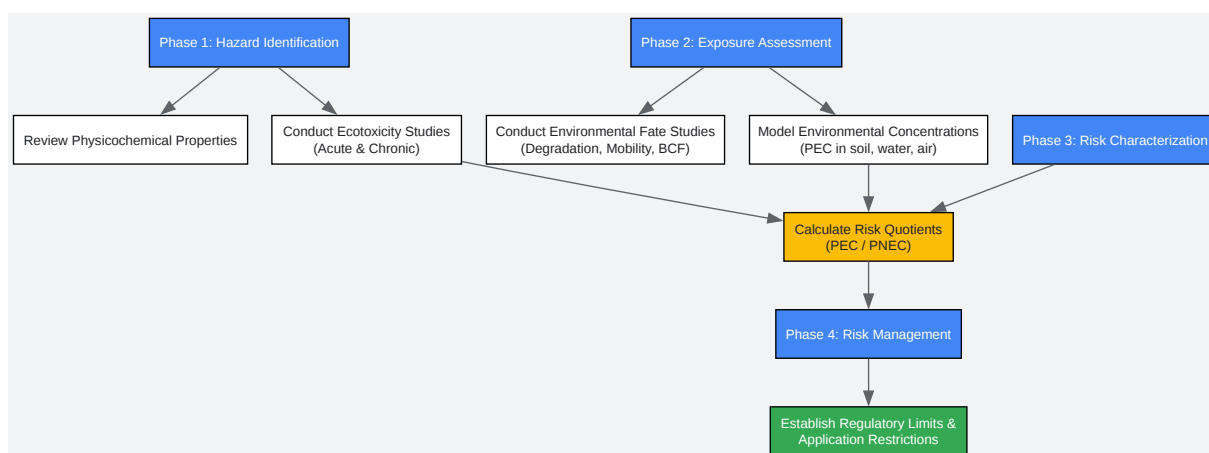
- Acute Oral Toxicity (LD50) in Rodents (e.g., OECD Guideline 423):
  - Test Animals: Healthy, young adult rodents (e.g., rats), fasted prior to dosing.
  - Dose Administration: The test substance is administered in a single dose by gavage.
  - Procedure: A stepwise procedure is used with a small number of animals per step. The outcome of the previous step determines the dose for the next.
  - Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
  - Endpoint: The LD50 is calculated based on the observed mortalities.
- Aquatic Toxicity - Fish, Acute Toxicity Test (e.g., OECD Guideline 203):
  - Test Organisms: A recommended fish species (e.g., Rainbow trout, Zebra fish).
  - Exposure: Fish are exposed to the test substance added to water at a range of concentrations for 96 hours.
  - Conditions: The test is conducted under controlled conditions of temperature, light, and dissolved oxygen.
  - Observation: Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentrations producing mortality are determined.
  - Endpoint: The LC50 (the concentration that kills 50% of the test fish) at 96 hours is calculated.

## Environmental Fate Protocols

- Soil Degradation (e.g., OECD Guideline 307):
  - Test System: Samples of fresh soil are treated with the  $^{14}\text{C}$ -labeled test substance.
  - Incubation: The treated soil is incubated in the dark under controlled temperature and moisture conditions. Aerobic or anaerobic conditions can be established.
  - Sampling: At various intervals, soil samples are extracted and analyzed for the parent compound and degradation products using techniques like HPLC and radio-detection.
  - Analysis: The rates of degradation and the half-life (DT50) of the parent substance are calculated. The formation and decline of major metabolites are also determined.

## Workflow for Environmental Impact Assessment

The process of conducting an environmental impact assessment for a pesticide involves several logical steps, from initial data collection to risk characterization and management.





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*General workflow for a pesticide environmental impact assessment (EIA).*

## Conclusion

The environmental impact assessment of **dichlofenthion** reveals a compound with high toxicity to aquatic organisms and a significant potential for bioconcentration. Its fate in the environment is characterized by immobility in soil due to strong adsorption and relatively rapid degradation in the atmosphere. However, its persistence in soil and water can be variable, posing potential risks depending on local environmental conditions. The primary mechanism of toxicity, acetylcholinesterase inhibition, affects a broad range of organisms. Due to these environmental and health concerns, the use of **dichlofenthion** has been discontinued or heavily restricted in many regions. This technical guide underscores the importance of a comprehensive assessment framework, utilizing standardized protocols to evaluate the potential risks of pesticides before and during their use.

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## References

- 1. Dichlofenthion (Ref: ENT 17470) [sitem.herts.ac.uk]
- 2. Dichlofenthion - Wikipedia [en.wikipedia.org]
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